

Physical and chemical properties of 4-fluorobenzene-1,3-dioyl dichloride

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Compound of Interest

Compound Name: 4-Fluorobenzene-1,3-dioyl dichloride

Cat. No.: B1370051

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An In-depth Technical Guide to **4-Fluorobenzene-1,3-dioyl Dichloride**: Properties, Reactivity, and Applications

Introduction

4-Fluorobenzene-1,3-dioyl dichloride, also known by its synonym 4-fluoroisophthaloyl dichloride, is a highly functionalized aromatic compound of significant interest in materials science and synthetic chemistry. As a diacyl chloride, its reactivity is dominated by two electrophilic carbonyl centers, making it an exceptional building block for a variety of chemical transformations. The strategic placement of a fluorine atom on the benzene ring further modulates its electronic properties and imparts unique characteristics to its derivatives. This guide provides a comprehensive overview of its physical and chemical properties, spectroscopic profile, synthesis, and key applications, with a focus on its role as a monomer for high-performance polymers and as a versatile intermediate in organic synthesis.

Section 1: Nomenclature and Molecular Structure

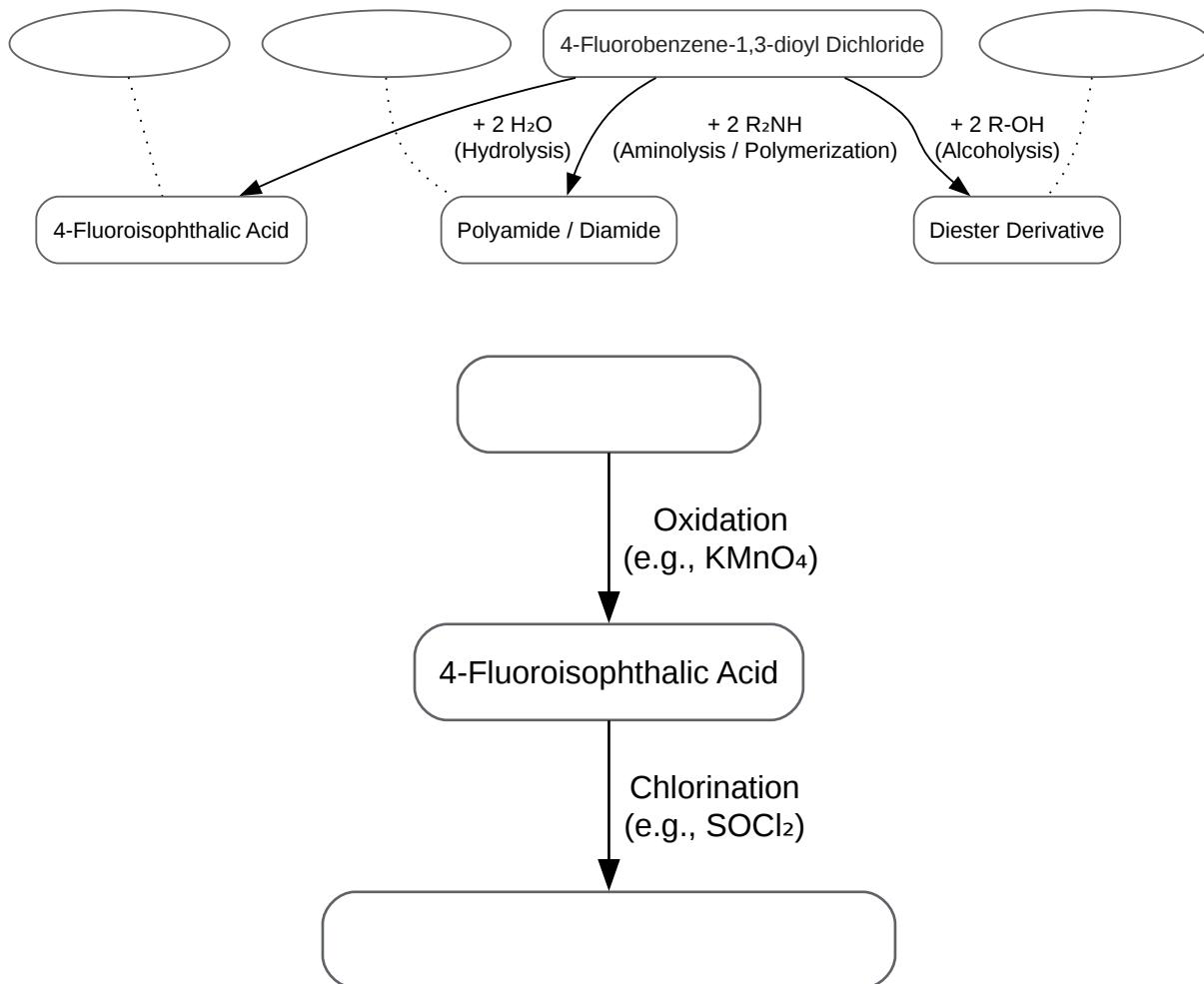
Correctly identifying a chemical compound is the foundation of scientific communication. **4-Fluorobenzene-1,3-dioyl dichloride** is systematically named based on IUPAC conventions, though several synonyms are commonly used in commercial and research contexts.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	4-fluorobenzene-1,3-dicarbonyl chloride [1]
Synonyms	4-Fluoroisophthaloyl dichloride, 4-Fluoro-1,3-benzenedicarbonyl dichloride [1] [2]
CAS Number	327-94-6 [1] [2] [3] [4] [5] [6]
Molecular Formula	C ₈ H ₃ Cl ₂ FO ₂ [1] [3] [5]
Molecular Weight	221.01 g/mol [1] [3] [5]

| Canonical SMILES | C1=CC(=C(C=C1C(=O)Cl)C(=O)Cl)F[\[1\]](#)[\[5\]](#) |

The molecule's structure, featuring a benzene ring substituted with two acyl chloride groups at the meta-positions (1 and 3) and a fluorine atom at position 4, is critical to its reactivity.



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